

# Tantalum Pentachloride: A Technical Guide to CAS Number and Safety Data

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## Compound of Interest

Compound Name: Tantalum pentachloride

Cat. No.: B1210314

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical information on **Tantalum Pentachloride** ( $\text{TaCl}_5$ ), focusing on its Chemical Abstracts Service (CAS) number and comprehensive safety data. This document is intended to serve as an essential resource for professionals working with this compound, offering a consolidated overview of its properties, hazards, and handling procedures to ensure laboratory safety and proper usage.

## Chemical Identification

**Tantalum Pentachloride** is an inorganic compound that serves as a common precursor in tantalum chemistry.<sup>[1]</sup> It is a white to pale yellow crystalline powder, highly sensitive to moisture.<sup>[2][3]</sup>

Identifier	Value
Chemical Name	Tantalum(V) Chloride
Synonyms	Tantalum Pentachloride, Pentachlorotantalum
CAS Number	7721-01-9 <sup>[1][2][4][5]</sup>
Molecular Formula	$\text{TaCl}_5$ <sup>[2][4][6]</sup>

## Physicochemical Properties

Understanding the physical and chemical properties of **Tantalum Pentachloride** is fundamental to its safe handling and application in research.

Property	Value
Molecular Weight	358.21 g/mol [2][4][6]
Appearance	White to off-white or pale yellow crystalline powder[2][3]
Density	3.68 g/cm <sup>3</sup> [1][2][4]
Melting Point	216 - 221 °C (421 - 430 °F)[2][4][6]
Boiling Point	242 °C (468 °F)[2][6]
Solubility	Reacts with water. Soluble in ethanol and ether. [1][3]
Sensitivity	Highly sensitive to air and moisture.[1][4]

## Safety and Hazard Information

**Tantalum Pentachloride** is a hazardous substance that requires strict safety protocols. It is corrosive and reacts with water to produce hydrochloric acid.[3]

## GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

Hazard Class	Category
Acute Toxicity, Oral	Category 4[7]
Skin Corrosion	Category 1B[7]
Serious Eye Damage	Category 1
Specific target organ toxicity — Single exposure	Category 3 (Respiratory tract irritation)

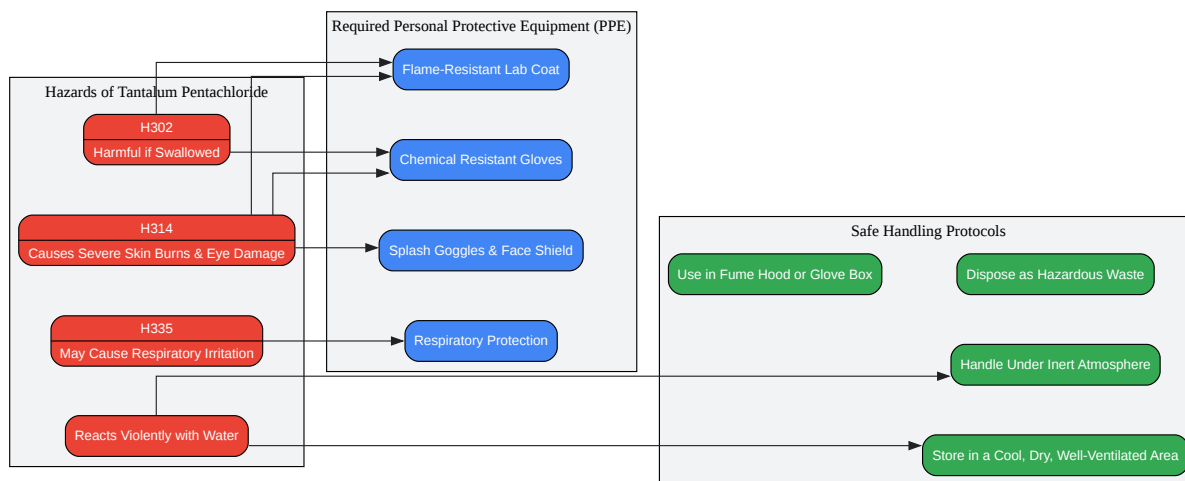
## Hazard Statements and Pictograms

Code	Statement
H302	Harmful if swallowed[7][8][9]
H314	Causes severe skin burns and eye damage[7][8][9]
H335	May cause respiratory irritation[8][9]

GHS Pictograms:

- Corrosion
- Exclamation Mark

The following diagram illustrates the relationship between the hazardous nature of **Tantalum Pentachloride** and the necessary safety precautions.



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#### Hazard and Precaution Relationship for TaCl<sub>5</sub>

## Experimental Protocols: Safe Handling and Storage

Due to its reactivity, particularly with moisture, specific protocols must be followed when handling **Tantalum Pentachloride**.

## Engineering Controls

- Ventilation: All work with **Tantalum Pentachloride** must be conducted in a certified chemical fume hood or a glove box to avoid inhalation of dust and fumes.<sup>[10]</sup>

- Atmosphere: Due to its high sensitivity to moisture, handling under an inert atmosphere (e.g., argon or nitrogen) is crucial to prevent hydrolysis.[\[1\]](#)[\[10\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory to prevent contact and exposure.

PPE Item	Specification
Eye/Face Protection	Chemical safety goggles and a face shield. <a href="#">[7]</a> <a href="#">[8]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile), a fully buttoned flame-resistant lab coat, and closed-toe shoes. <a href="#">[7]</a> <a href="#">[8]</a>
Respiratory Protection	If not handled in a fume hood or glovebox, a NIOSH-approved respirator is necessary. <a href="#">[6]</a>

## Handling and Storage Procedures

- Handling: Avoid creating dust.[\[7\]](#) Use spark-proof tools and ensure adequate ventilation. Do not eat, drink, or smoke in the work area.[\[8\]](#) Wash hands thoroughly after handling.[\[6\]](#)
- Storage: Store in a cool, dry, and well-ventilated place.[\[8\]](#) The container must be kept tightly closed and, ideally, stored under an inert gas.[\[1\]](#)[\[8\]](#) Store away from incompatible materials such as strong oxidizing agents and moisture.[\[6\]](#)

## First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6][7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[6][8]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[6][8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][8]

#### Spill and Disposal:

In case of a spill, evacuate the area. Wear appropriate PPE and use a dry method (e.g., sand) to clean up the spill. Avoid generating dust.[7] Dispose of **Tantalum Pentachloride** and its containers as hazardous waste in accordance with local, state, and federal regulations.[6][8]

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